Application of Prosulfuron in Post-Emergence Weed Control: Application Notes and Protocols

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Compound of Interest		
Compound Name:	Prosulfuron	
Cat. No.:	B166686	Get Quote

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of **Prosulfuron**, a sulfonylurea herbicide, for post-emergence control of broadleaf weeds. This document details its mechanism of action, application guidelines, and efficacy, along with protocols for conducting weed control and crop tolerance studies.

Application Notes

Prosulfuron is a selective, systemic herbicide effective at low application rates for the control of a wide spectrum of annual broadleaf weeds in various crops, including maize (corn), sorghum, and small grains.[1] It is primarily applied post-emergence, after weed seedlings have emerged.[1]

Mechanism of Action: **Prosulfuron** is a member of the sulfonylurea class of herbicides and functions by inhibiting the enzyme acetolactate synthase (ALS), also known as acetohydroxyacid synthase (AHAS).[1] ALS is a critical enzyme in the biosynthesis pathway of branched-chain amino acids: valine, leucine, and isoleucine.[2] Inhibition of this enzyme disrupts protein synthesis and cell division, leading to the cessation of growth in susceptible plants.[2][3] Visible symptoms, such as chlorosis and necrosis, typically appear within one to three weeks after application, ultimately leading to plant death.[1]

Formulation: **Prosulfuron** is commonly available as a water-dispersible granule (WG).[4] For example, the product PEAK® contains 750 g/kg of **prosulfuron**.

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Application Parameters:

- Crops: Forage and grain maize, sorghum, winter wheat, barley, oats, rye, triticale, and proso millet.

- Application Timing: Post-emergence, when weeds are young and actively growing (typically at the 2-4 true leaf stage for optimal efficacy).[5] In maize, it can be applied from the 2-leaf stage up to the 10-leaf stage of the crop.[4][5]

- Use Rates: Application rates are generally low. For instance, PEAK® herbicide is applied at a rate of 20 g/ha.[4][5]

- Adjuvants: The addition of a non-ionic surfactant is often recommended to enhance foliar activity, especially under dry conditions.

Quantitative Data Summary

The following tables summarize the available quantitative data on **Prosulfuron**'s efficacy and crop tolerance.

Table 1: Efficacy of **Prosulfuron** on Various Broadleaf Weeds

Weed Species	Scientific Name	Efficacy Rating at 20 g/ha
Black-bindweed	Polygonum convolvulus	Susceptible
Bugloss	Lycopsis arvensis	Susceptible
Common Chickweed	Stellaria media	Susceptible
Broad-leaved Dock (seedling)	Rumex obtusifolius	Susceptible
Common Fumitory	Fumaria officinalis	Susceptible
Groundsel	Senecio vulgaris	Susceptible
Knotgrass	Polygonum aviculare	Susceptible
Mayweed spp.	Matricaria spp.	Susceptible
Scarlet Pimpernel	Anagallis arvensis	Susceptible
Redshank	Polygonum persicaria	Susceptible
Shepherd's-purse	Capsella bursa-pastoris	Susceptible
Prickly Sow-thistle	Sonchus asper	Susceptible
Amaranth	Amaranthus spp.	Moderately Susceptible
Common Fat-hen	Chenopodium album	Moderately Susceptible
Annual Mercury	Mercurialis annua	Moderately Susceptible
Henbit	Lamium amplexicaule	Not Acceptable Control

Source: Clayton Plant Protection Ltd, 2021; Broadleaf Weed Control with SU Combinations. Exp.#96-141.[6][7]

Table 2: Tolerance of Grain Sorghum to Post-Emergence **Prosulfuron** Application

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Treatment	Application Rate (g a.i./ha)	Application Stage	Crop Toxicity (%)	Plant Height Reduction (%)	Grain Yield Reduction (%)
Prosulfuron	22.8 (1X)	V5 (5 expanded leaves)	6	Not specified	No reduction
Prosulfuron	34.2 (1.5X)	V8 (8 expanded leaves)	Not specified	19	No reduction

Source: Adapted from Rosales-Robles et al., 2014.[8]

Experimental Protocols

Protocol 1: Post-Emergence Herbicide Efficacy Trial

Objective: To evaluate the efficacy of different rates of **Prosulfuron** for the post-emergence control of various broadleaf weed species.

Materials:

- **Prosulfuron** formulation (e.g., 75% WG)

- Non-ionic surfactant

- Calibrated backpack sprayer with flat-fan nozzles

- Weed seeds of target species (e.g., Amaranthus retroflexus, Chenopodium album, Abutilon theophrasti)

- Pots or designated field plots

- Standard potting mix or prepared seedbed

- Data collection sheets, measuring tape, and camera

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Methodology:

- Experimental Setup:

  - Establish experimental units (pots or field plots) in a randomized complete block design with at least four replications.

  - If using pots, fill with a standard potting medium and sow seeds of each target weed species at a uniform depth.

  - If using field plots, prepare a uniform seedbed and ensure a natural or seeded infestation of the target weeds.

  - Include an untreated control and a weed-free control (hand-weeded) for comparison.

- Herbicide Application:

  - Apply **Prosulfuron** at a range of rates (e.g., 10, 20, 30 g a.i./ha) and a standard recommended rate.

  - Apply when the majority of the target weed species are at the 2-4 true leaf stage.

  - Use a calibrated sprayer to deliver a consistent spray volume (e.g., 200 L/ha) at a constant pressure.

  - Include a non-ionic surfactant in the spray solution as per the product label recommendations.

- Data Collection:

  - Visually assess weed control at 7, 14, and 28 days after application (DAA) on a scale of 0% (no control) to 100% (complete kill) for each weed species.

  - At 28 DAA, record weed density (plants/m²) and collect above-ground weed biomass from a designated quadrat within each plot.

  - Dry the weed biomass at 70°C to a constant weight and record the dry weight.

- Data Analysis:

  - Calculate the percentage of weed control based on the visual ratings and the reduction in weed biomass compared to the untreated control.

  - Analyze the data using analysis of variance (ANOVA) and a suitable mean separation test (e.g., Tukey's HSD) to determine significant differences between treatments.

Protocol 2: Crop Tolerance Assessment

Objective: To evaluate the tolerance of a specific crop (e.g., maize, sorghum) to post-emergence applications of **Prosulfuron**.

Materials:

- **Prosulfuron** formulation

- Non-ionic surfactant

- Calibrated backpack sprayer

- Seeds of the test crop variety

- Field plots with uniform soil type

- Data collection sheets, measuring tape, and camera

Methodology:

- Experimental Setup:

  - Establish field plots in a randomized complete block design with at least four replications.

  - Plant the crop according to standard agronomic practices for the region.

  - Maintain the plots weed-free through hand-weeding to isolate the effect of the herbicide on the crop.

  - Include an untreated, weed-free control.

- Herbicide Application:

  - Apply **Prosulfuron** at the recommended rate (1X) and a higher rate (e.g., 2X) to assess the margin of crop safety.

  - Apply the herbicide at the crop growth stage specified on the product label (e.g., 2-10 leaf stage for maize).

  - Use a calibrated sprayer to ensure accurate and uniform application.

- Data Collection:

  - Visually assess crop injury (e.g., chlorosis, stunting, necrosis) at 7, 14, and 28 DAA on a scale of 0% (no injury) to 100% (crop death).

  - Measure plant height at regular intervals throughout the growing season.

  - At crop maturity, harvest the grain from the center rows of each plot to determine the grain yield.

- Data Analysis:

  - Analyze the crop injury ratings, plant height data, and grain yield using ANOVA and a mean separation test.

  - Compare the herbicide-treated plots to the untreated control to determine if **Prosulfuron** causes any significant adverse effects on crop growth and yield.
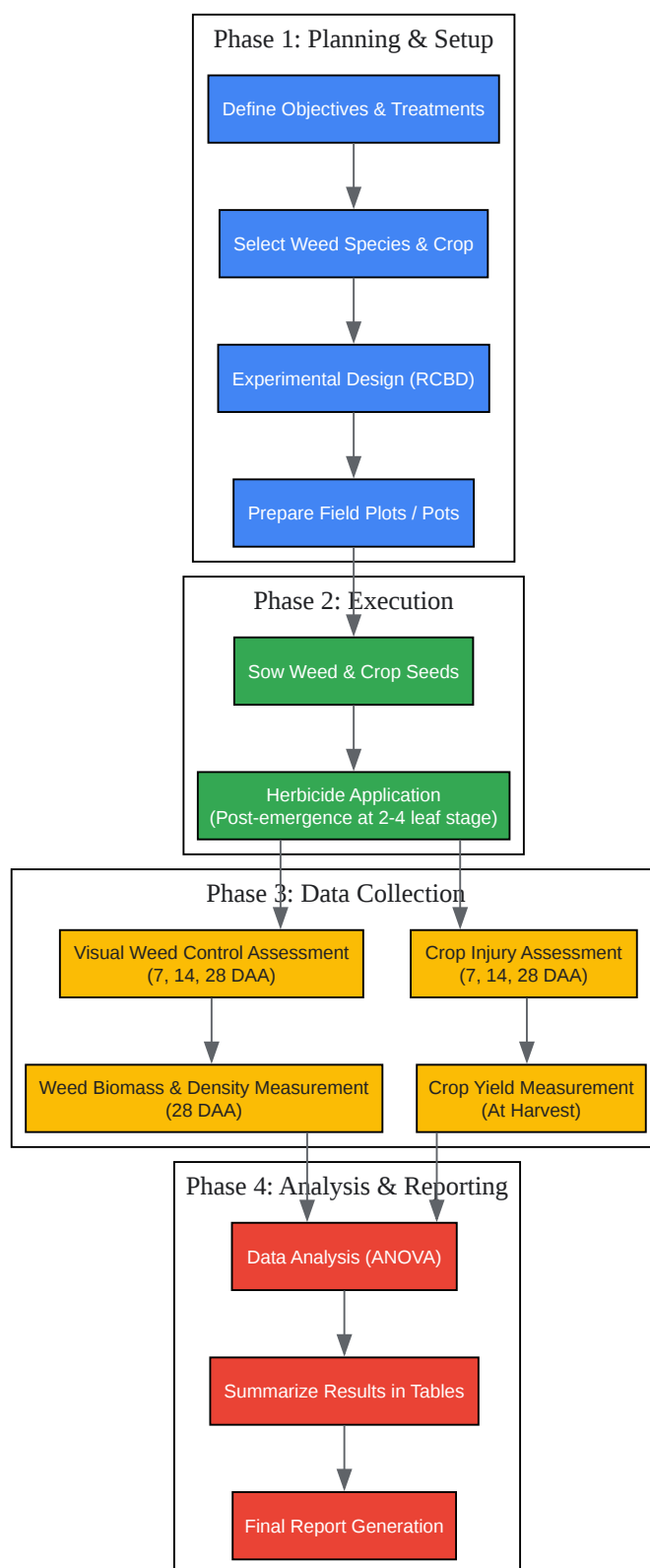
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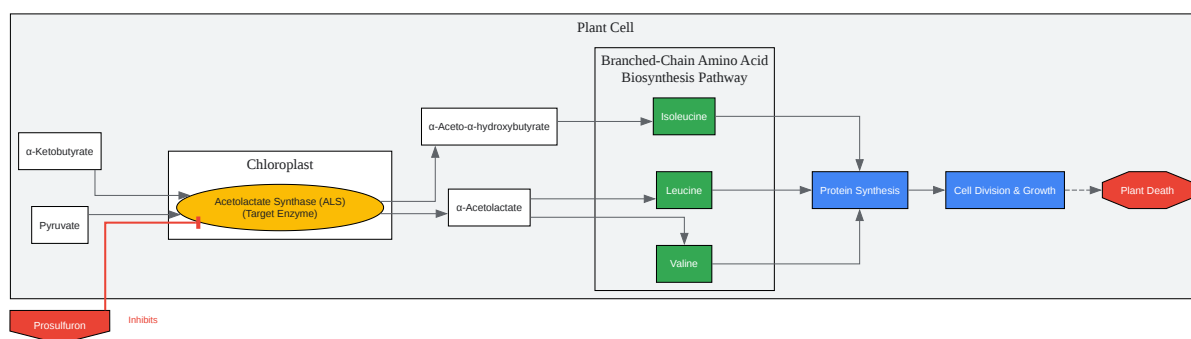
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Caption: **Prosulfuron**'s mode of action via inhibition of Acetolactate Synthase (ALS).

Phase 1: Planning & Setup

Define Objectives & Treatments

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Select Weed Species & Crop

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Experimental Design (RCBD)

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Prepare Field Plots / Pots

Phase 2: Execution

Sow Weed & Crop Seeds

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Herbicide Application
(Post-emergence at 2-4 leaf stage)

Phase 3: Data Collection

Visual Weed Control Assessment
(7, 14, 28 DAA)

Crop Injury Assessment
(7, 14, 28 DAA)

↓

Weed Biomass & Density Measurement
(28 DAA)

Crop Yield Measurement
(At Harvest)

Phase 4: Analysis & Reporting

Data Analysis (ANOVA)

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Summarize Results in Tables

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Final Report Generation

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Caption: Experimental workflow for a post-emergence herbicide efficacy study.

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